

N-Boc-N-methyl-3-chloro-1-propanamine safety and handling

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Compound of Interest

Compound Name: *N-Boc-N-methyl-3-chloro-1-propanamine*

Cat. No.: *B039541*

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An In-Depth Technical Guide to the Safety and Handling of **N-Boc-N-methyl-3-chloro-1-propanamine**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for research and development applications. A specific Safety Data Sheet (SDS) for **N-Boc-N-methyl-3-chloro-1-propanamine** was not found in the public domain. Therefore, this guide has been compiled from data on structurally similar compounds and general laboratory safety principles. All handling of this chemical should be performed by trained personnel in a controlled laboratory environment. Users should always consult with their institution's Environmental Health and Safety (EHS) department for specific guidance.

Introduction

N-Boc-N-methyl-3-chloro-1-propanamine is a bifunctional building block used in organic synthesis, particularly in the development of pharmaceutical agents.^[1] It incorporates a tert-butoxycarbonyl (Boc) protected secondary amine and a reactive chloroalkyl group.^[1] The Boc protecting group allows for selective reactions at the chloro- end of the molecule, with the amine being deprotected in a subsequent step, typically under acidic conditions. This guide provides a comprehensive overview of the known properties and recommended safety and handling procedures for this compound.

Compound Identification and Properties

While extensive experimental data for **N-Boc-N-methyl-3-chloro-1-propanamine** is limited, the following information has been compiled from various sources.

Table 1: Chemical and Physical Properties

Property	Value	Reference
CAS Number	114326-14-6	[2][3]
Molecular Formula	C ₉ H ₁₈ ClNO ₂	[2][3][4]
Molecular Weight	207.70 g/mol	[2][3]
Appearance	Colorless liquid	[3]
Predicted Boiling Point	254.7 ± 19.0 °C at 760 Torr	[3]
Predicted Density	1.042 ± 0.06 g/cm ³ at 20 °C	[3]
Storage	Store in a dry, sealed container at room temperature (20 to 22 °C).	[3]

Hazard Identification and GHS Classification


A complete, verified GHS classification for **N-Boc-N-methyl-3-chloro-1-propanamine** is not readily available. The hazard profile is extrapolated from data on similar compounds, such as other chlorinated amines and Boc-protected amines. The precursor, 3-chloro-N-methylpropan-1-amine hydrochloride, is classified as harmful if swallowed and causes skin, eye, and respiratory irritation. It is prudent to handle **N-Boc-N-methyl-3-chloro-1-propanamine** with similar or greater caution.

Table 2: Postulated GHS Classification

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Signal Word: Warning

Hazard Pictograms:

 alt text

Safe Handling and Personal Protective Equipment (PPE)

A systematic approach to handling **N-Boc-N-methyl-3-chloro-1-propanamine** is crucial for minimizing exposure and ensuring laboratory safety.

Engineering Controls

- All work with this compound should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[5\]](#)

Personal Protective Equipment (PPE)

The following table summarizes the necessary personal protective equipment to be used when handling this compound.

Table 3: Personal Protective Equipment Recommendations

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles with side shields or a face shield. [6] [7]	Protects against splashes and airborne droplets of the chemical.
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene rubber). Inspect for tears or holes before use. [6] [7]	Prevents skin contact and absorption.
Skin and Body Protection	A flame-retardant laboratory coat, kept fastened. Closed-toe shoes that fully cover the feet. [6] [7]	Provides a barrier against accidental spills and contamination of personal clothing.
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge for organic vapors may be necessary if working outside of a fume hood or in a poorly ventilated area. [6]	Minimizes inhalation of vapors or aerosols.

General Hygiene Practices

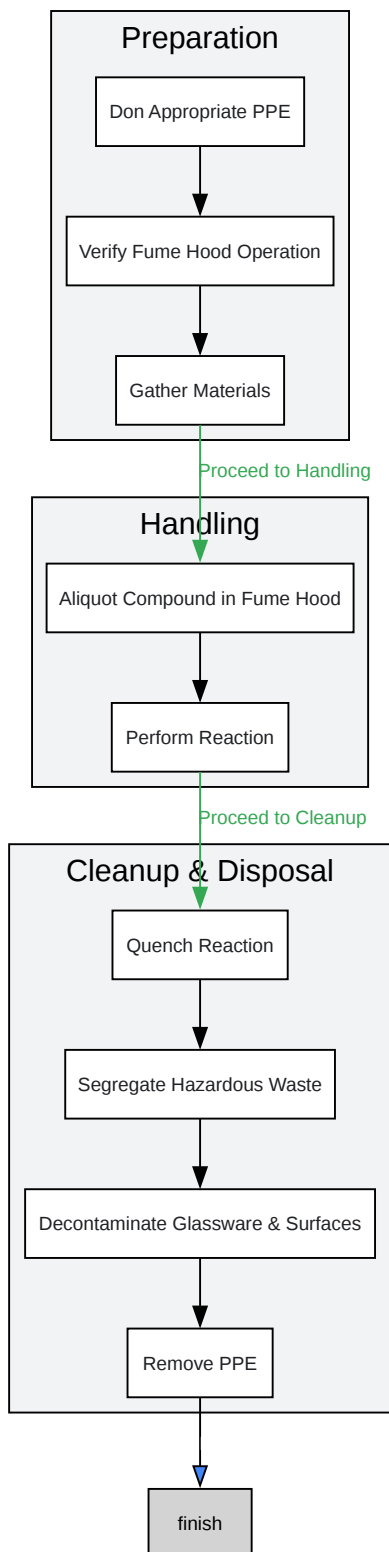
- Avoid direct contact with skin and eyes.[\[6\]](#)
- Wash hands thoroughly with soap and water after handling.[\[6\]](#)
- Do not eat, drink, or smoke in the laboratory area where this chemical is handled.[\[6\]](#)
- Remove and wash contaminated clothing before reuse.[\[8\]](#)

Experimental Protocols

General Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **N-Boc-N-methyl-3-chloro-1-propanamine**.

Safe Handling Workflow



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Caption: Workflow for the safe handling of **N-Boc-N-methyl-3-chloro-1-propanamine**.

Boc Deprotection Protocol (General)

This protocol describes the general procedure for removing the Boc protecting group, a common downstream step for this molecule. The reaction should be monitored by an appropriate method such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).

Method: Deprotection using Trifluoroacetic Acid (TFA) in Dichloromethane (DCM)

Materials:

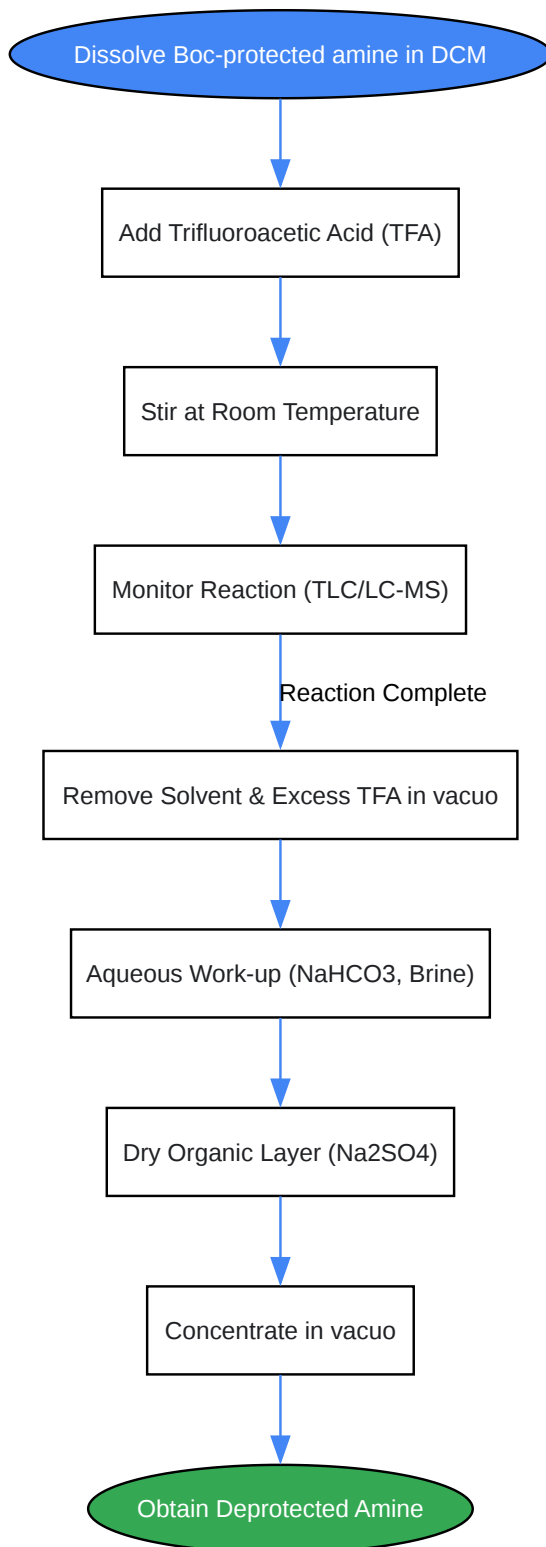
- **N-Boc-N-methyl-3-chloro-1-propanamine**
- Dichloromethane (DCM), anhydrous
- Trifluoroacetic acid (TFA)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar

Procedure:

- In a chemical fume hood, dissolve **N-Boc-N-methyl-3-chloro-1-propanamine** in anhydrous DCM in a round-bottom flask.
- Slowly add TFA to the stirred solution. Reaction times typically range from 30 minutes to a few hours.^[9]
- Upon reaction completion, remove the solvent and excess TFA in vacuo using a rotary evaporator.^[9]
- For work-up, dissolve the residue in a suitable organic solvent (e.g., ethyl acetate).

- Wash the organic layer sequentially with a saturated aqueous solution of NaHCO_3 until the aqueous layer is basic, followed by a wash with brine.[9]
- Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 , filter, and concentrate in vacuo to obtain the deprotected amine product.

Boc Deprotection Workflow (TFA/DCM)



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Caption: Workflow for Boc Deprotection using TFA in DCM.

First Aid Measures

Immediate and appropriate action is critical in the event of accidental exposure.

Table 4: First Aid Procedures

Exposure Type	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [7]
Skin Contact	In case of contact, immediately flush skin with plenty of soap and water. Remove contaminated clothing and shoes. Get medical attention if irritation develops or persists. [8] [10]
Inhalation	Remove from exposure and move to fresh air immediately. If breathing is difficult or has stopped, administer artificial respiration. Seek immediate medical attention. [8] [10]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [6] [10]

Storage and Disposal

- Storage: Keep the container tightly closed in a dry and well-ventilated place.[\[5\]](#) Store at room temperature (20 to 22 °C), sealed in a dry environment.[\[3\]](#)
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on chemical waste disposal.[\[6\]](#) All disposable materials contaminated with the compound should be placed in a designated, labeled hazardous waste container.[\[6\]](#)

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.
- Conditions to Avoid: Incompatible products, excess heat.
- Incompatible Materials: Strong oxidizing agents, strong acids.[5]
- Hazardous Decomposition Products: Thermal decomposition can lead to the release of irritating gases and vapors, such as carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x).[5]

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